

# Essential Safety and Operational Guide for Handling 8-Bromoxanthine

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## Compound of Interest

Compound Name: 8-Bromoxanthine

Cat. No.: B049285

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For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount. This guide provides immediate, essential safety and logistical information for the proper use and disposal of **8-Bromoxanthine** (CAS No. 10357-68-3), a key reagent in the study of arsenite-inhibited xanthine oxidase. Adherence to these procedures is critical for ensuring laboratory safety and environmental compliance.

## Chemical Identifier and Properties

Property	Value
Chemical Name	8-Bromoxanthine
CAS Number	10357-68-3[1][2][3][4][5][6][7][8][9]
Molecular Formula	C <sub>5</sub> H <sub>3</sub> BrN <sub>4</sub> O <sub>2</sub> [1][2][4][6]
Molecular Weight	231.01 g/mol [1][2][4][6][7]
Appearance	Off-White to Pale Beige Solid[4]
Storage Temperature	2-8°C Refrigerator[4] or -20°C[2]

## Hazard Identification and Safety Precautions

**8-Bromoxanthine** is classified under the Globally Harmonized System (GHS) with the following hazard identification:

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Skin Sensitization	GHS07	Warning	H317: May cause an allergic skin reaction[10]
Eye Irritation	GHS07	Warning	H319: Causes serious eye irritation[10]

Due to its classification, appropriate personal protective equipment (PPE) must be worn at all times when handling **8-Bromoxanthine**.

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is crucial to minimize exposure. The following table outlines the recommended PPE for handling **8-Bromoxanthine** in a laboratory setting.

Body Part	Protection	Specification
Hands	Disposable Gloves	Nitrile or latex gloves should be worn. Change gloves frequently, especially if they become contaminated.
Body	Lab Coat	A full-length lab coat, worn closed, is required. Consider a liquid-resistant apron for splash hazards.
Eyes	Safety Glasses/Goggles	Safety glasses with side shields or chemical splash goggles are mandatory.[10]
Respiratory	(If necessary)	Use a fume hood to handle the solid compound to avoid dust inhalation.

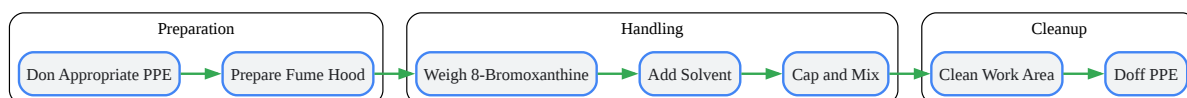
## Operational Plan: Handling and Storage

### Receiving and Storage:

Upon receipt, visually inspect the container for any damage or leaks. Store in a tightly sealed container in a refrigerator at 2-8°C or a freezer at -20°C, as recommended by the supplier.[2][4]

### Handling Procedures (Weighing and Solution Preparation):

- Preparation: Before handling, ensure all necessary PPE is donned correctly.
- Engineering Controls: Conduct all manipulations of the solid powder, such as weighing and initial solubilization, within a certified chemical fume hood to prevent inhalation of dust.
- Weighing: Use a microbalance within the fume hood. Handle the powder carefully to minimize dust generation.
- Solubilization: **8-Bromoxanthine** is soluble in DMSO and Methanol.[2] Add the solvent slowly to the solid. Ensure the container is securely capped before mixing.



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Diagram 1: Workflow for Handling **8-Bromoxanthine**.

## Spill and Exposure Management

### Spill Response:

- Solid Spill: Moisten spilled material with a suitable solvent (e.g., methanol or DMSO) to prevent dust from becoming airborne. Carefully wipe up the material with an absorbent pad, place it in a sealed container, and dispose of it as chemical waste.
- Solution Spill: Absorb the spill with an inert material (e.g., vermiculite, sand, or earth). Place the contaminated material into a sealed container for chemical waste disposal.

#### Personal Exposure:

- Skin Contact: Immediately remove contaminated clothing. Wash the affected area thoroughly with soap and water for at least 15 minutes. If skin irritation or a rash occurs, seek medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.<sup>[10]</sup> Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.
- Inhalation: Remove the individual to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.

## Disposal Plan

The proper disposal of **8-Bromoxanthine** and its contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

#### Waste Segregation:

- Do not mix **8-Bromoxanthine** waste with non-hazardous trash or other chemical waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) guidelines. It should be disposed of as halogenated organic waste.

#### Containerization:

- Use a designated, leak-proof, and chemically compatible container for collecting **8-Bromoxanthine** waste. The container must be in good condition and have a secure screw-top cap.

#### Labeling:

- The hazardous waste label must include:
  - The full chemical name: "**8-Bromoxanthine**"

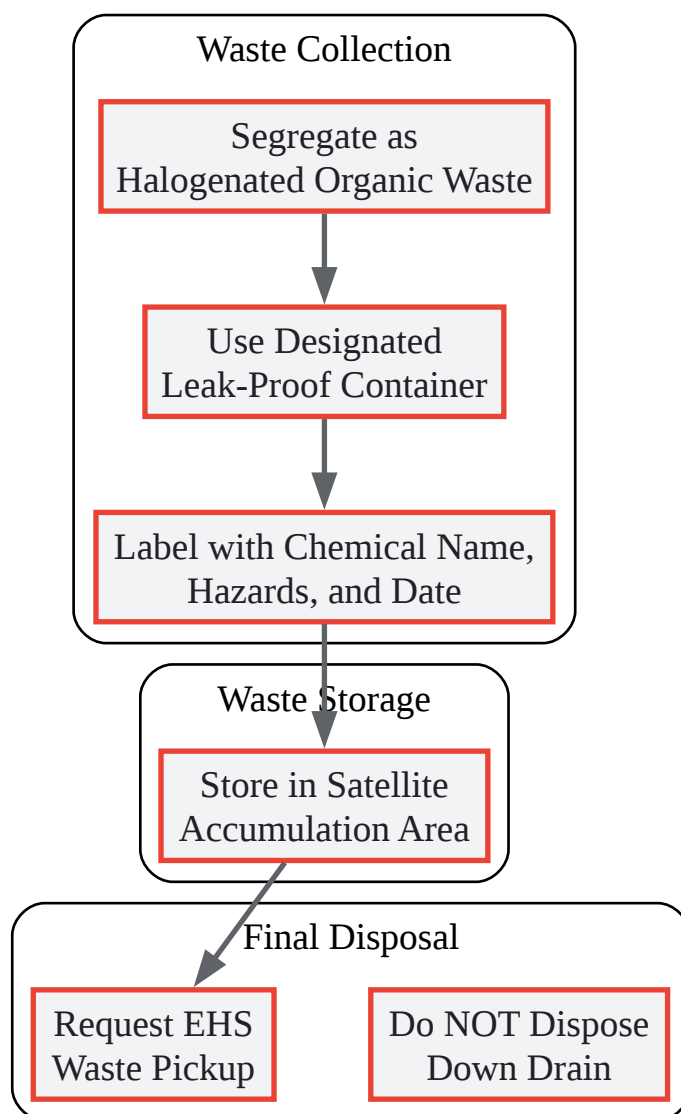
- The concentration and quantity of the waste.
- The associated hazards (e.g., "Skin Sensitizer," "Eye Irritant").
- The date the waste was first added to the container.
- The name of the principal investigator or lab manager.

**Storage:**

- Store the sealed waste container in a designated satellite accumulation area, such as a fume hood or a secondary containment bin. Ensure the storage area is away from incompatible materials.

**Disposal Request:**

- Once the container is full or the experiment is complete, arrange for disposal through your institution's EHS department. Follow their specific procedures for requesting a waste pickup. Do not dispose of **8-Bromoxanthine** down the drain or in regular trash.



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Diagram 2: Logical Flow for the Disposal of **8-Bromoxanthine** Waste.

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